Spectroscopic Analysis of Decahydrobenzo[d]thiazepine 3,3-dioxide: A Technical Guide

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Compound of Interest

Compound Name:	*Decahydrobenzo[d][1,2]thiazepine 3,3-dioxide*
CAS No.:	*1799978-66-7*
Cat. No.:	*B1409039*

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Introduction

Decahydrobenzo[d]thiazepine 3,3-dioxide belongs to the class of saturated bicyclic sultams, which are heterocyclic compounds containing a cyclic sulfonamide. The rigid, fused ring system of this molecule presents a unique structural framework that is of significant interest in medicinal chemistry and drug development. The incorporation of the sultam moiety, a key pharmacophore, imparts specific physicochemical properties that can influence biological activity.

A thorough understanding of the three-dimensional structure and electronic properties of decahydrobenzo[d]thiazepine 3,3-dioxide is paramount for its rational application in drug design and development. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are indispensable tools for the unambiguous structural elucidation and characterization of this molecule. This technical guide provides an in-depth analysis of the spectroscopic data of decahydrobenzo[d]thiazepine

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3,3-dioxide, offering field-proven insights into experimental design, data interpretation, and structural confirmation.

Molecular Structure

The decahydrobenzo[d]thiazepine 3,3-dioxide molecule consists of a cyclohexane ring fused to a seven-membered thiazepine ring. The sulfur atom in the thiazepine ring is fully oxidized to a sulfone, and the nitrogen atom is part of a sulfonamide linkage. The decahydro- prefix indicates a fully saturated bicyclic system.

Caption: Structure of Decahydrobenzo[d]thiazepine 3,3-dioxide with atom numbering.

^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for elucidating the detailed carbon-hydrogen framework of organic molecules. For decahydrobenzo[d]thiazepine 3,3-dioxide, a combination of 1D (^{1}H and ^{13}C) and 2D NMR experiments (COSY, HSQC, HMBC) is essential for unambiguous assignment of all proton and carbon signals, as well as for determining the relative stereochemistry of the fused ring system.

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve approximately 5-10 mg of the solid sample in a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) to a final volume of 0.5-0.7 mL in a standard 5 mm NMR tube.[1] The choice of solvent is critical to ensure good solubility and to avoid signal overlap with the analyte.

- Instrument Parameters: Acquire NMR spectra on a high-field spectrometer (e.g., 400 MHz or higher) to achieve optimal signal dispersion.

    - ^{1}H NMR: Acquire with a spectral width of approximately 12 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.

    - ^{13}C NMR: Acquire with a spectral width of approximately 220 ppm, using proton decoupling to simplify the spectrum to singlets for each carbon.

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- 2D NMR: Utilize standard pulse programs for COSY, HSQC, and HMBC experiments to establish connectivity. For instance, the HMBC experiment should be optimized to detect long-range correlations over 2-3 bonds.[2][3]

Hypothetical ^{1}H and ^{13}C NMR Data

The following tables present the predicted ^{1}H and ^{13}C NMR chemical shifts for a plausible diastereomer of decahydrobenzo[d]thiazepine 3,3-dioxide. The complexity of the overlapping multiplets in the ^{1}H NMR spectrum necessitates 2D NMR for complete assignment.

Table 1: Hypothetical ^{1}H NMR Data (400 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
4.5 - 4.7	m	1H	NH
3.2 - 3.4	m	2H	H-2
2.9 - 3.1	m	2H	H-4
1.2 - 2.2	m	12H	Methylene Protons

Table 2: Hypothetical ^{13}C NMR Data (100 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
~60	C-2
~55	C-4
~50	C-9b
~40	C-5a
20 - 35	C-6, C-7, C-8, C-9, C-9a

Interpretation of NMR Spectra

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- ^{1}H NMR: The proton spectrum is expected to be complex due to the numerous diastereotopic methylene protons in the saturated rings, resulting in overlapping multiplets. The proton on the nitrogen of the sulfonamide will likely appear as a broad signal. The protons adjacent to the electron-withdrawing sulfone group (H-2 and H-4) are expected to be downfield shifted compared to the other aliphatic protons.

- ^{13}C NMR: The carbon spectrum will show distinct signals for each carbon atom in the molecule. The carbons directly bonded to the heteroatoms (C-2, C-4, C-5a, and C-9b) will be the most downfield in the aliphatic region. The chemical shifts of the remaining methylene carbons will be in the typical alkane region.

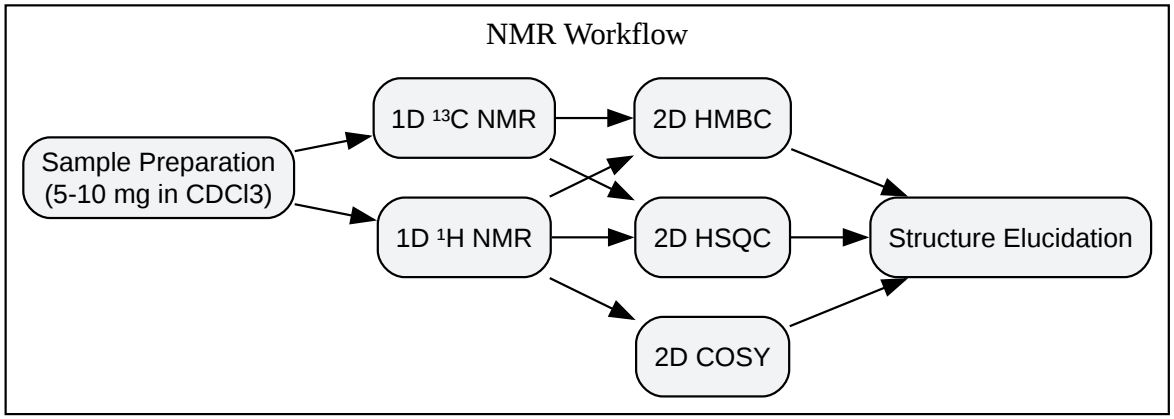
- 2D NMR:

  - COSY (Correlation Spectroscopy): This experiment will reveal the proton-proton coupling networks within the cyclohexane and thiazepine rings, helping to trace the connectivity of the aliphatic chains.

  - HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with the carbon to which it is directly attached, allowing for the definitive assignment of the carbon signals based on the proton assignments.

  - HMBC (Heteronuclear Multiple Bond Correlation): This experiment shows correlations between protons and carbons that are two or three bonds apart. This is crucial for identifying the quaternary carbons and for confirming the overall connectivity of the fused ring system.

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Caption: NMR analysis workflow for structural elucidation.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. For decahydrobenzo[d]thiazepine 3,3-dioxide, IR spectroscopy is particularly useful for confirming the presence of the key sulfone (SO_2) and N-H functionalities.

Experimental Protocol: IR Analysis

- Sample Preparation (Thin Solid Film): Dissolve a small amount of the solid sample (a few milligrams) in a volatile solvent like methylene chloride or acetone.[4][5]
- Deposition: Apply a drop of the solution onto a salt plate (e.g., NaCl or KBr) and allow the solvent to evaporate, leaving a thin film of the solid sample on the plate.[4][5]
- Data Acquisition: Place the salt plate in the sample holder of an FTIR spectrometer and acquire the spectrum.

Hypothetical IR Data

Table 3: Hypothetical IR Absorption Bands

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Wavenumber (cm^{-1})	Intensity	Assignment
~3300	Medium, Sharp	N-H stretch
2950 - 2850	Strong	C-H stretch (aliphatic)
~1350	Strong	SO_2 asymmetric stretch
~1150	Strong	SO_2 symmetric stretch

Interpretation of IR Spectrum

The IR spectrum of decahydrobenzo[d]thiazepine 3,3-dioxide is expected to be dominated by absorptions corresponding to the sulfonamide and aliphatic C-H bonds.

- N-H Stretch: A characteristic absorption band around 3300 cm^{-1} is indicative of the N-H stretching vibration of the sulfonamide group.
- C-H Stretch: Strong absorption bands in the 2950-2850 cm^{-1} region are due to the stretching vibrations of the numerous C-H bonds in the saturated bicyclic system.[6]
- SO_2 Stretches: The most diagnostic peaks for the sultam functionality are the strong asymmetric and symmetric stretching vibrations of the sulfone group, which are expected to appear around 1350 cm^{-1} and 1150 cm^{-1}, respectively.[7][8] The presence of these two strong bands is a clear indication of the SO_2 moiety.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. Furthermore, the fragmentation pattern observed in the mass spectrum offers valuable clues about the molecular structure. Electron Impact (EI) ionization is a common technique for the analysis of relatively small, volatile organic molecules.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solid samples.[9]

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- Ionization: Utilize a standard Electron Impact (EI) source with an electron energy of 70 eV to induce ionization and fragmentation.[10][11]

- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).

Hypothetical Mass Spectrometry Data

Table 4: Hypothetical Mass Spectrum Fragmentation

m/z	Proposed Fragment
$[M]^{+}\bullet$	Molecular Ion
$[M - SO_2]^{+}\bullet$	Loss of sulfur dioxide
$[M - C_6H_{11}]^{+}$	Cleavage of the cyclohexane ring
$[M - C_4H_8N]^{+}$	Fragmentation of the thiazepine ring

Interpretation of Mass Spectrum

The mass spectrum of decahydrobenzo[d]thiazepine 3,3-dioxide under EI conditions is expected to show a molecular ion peak, although it may be of low intensity due to the propensity of the molecule to fragment.

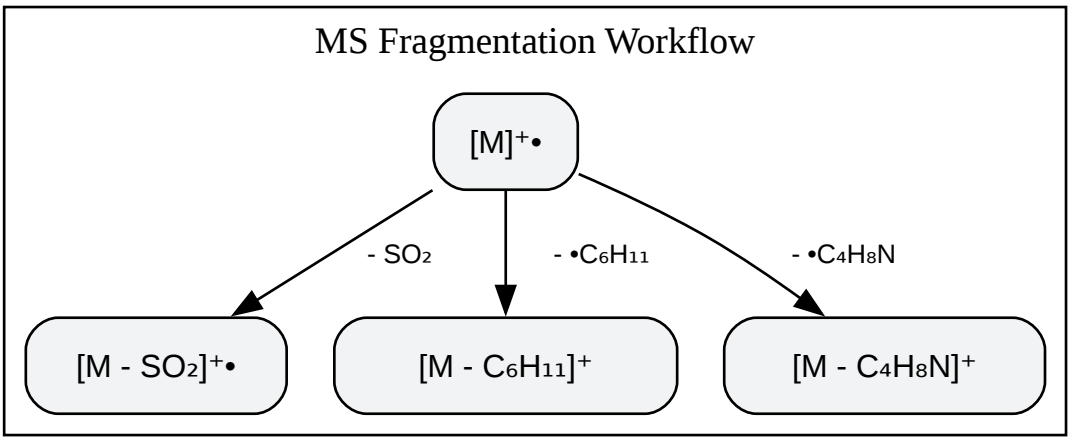
- Molecular Ion: The molecular ion peak ($[M]^{+}\bullet$) will confirm the molecular weight of the compound.

- Key Fragmentation Pathways:

  - Loss of SO_2: A common and diagnostic fragmentation pathway for sulfones is the elimination of a neutral sulfur dioxide molecule (SO_2), resulting in a fragment ion at $[M - 64]^{+}\bullet$.[12]

  - Ring Cleavage: Fragmentation of the fused ring system is also expected. This can involve cleavage of the cyclohexane ring, leading to the loss of a C_6H_{11} radical, or fragmentation of the thiazepine ring through various pathways.

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Caption: Proposed MS fragmentation pathways.

Conclusion

The comprehensive spectroscopic analysis of decahydrobenzo[d]thiazepine 3,3-dioxide, employing a combination of NMR, IR, and MS techniques, allows for its unambiguous structural characterization. The synergistic application of these methods provides a self-validating system for confirming the molecular structure. The insights gained from the detailed interpretation of the spectroscopic data are crucial for understanding the structure-activity relationships of this class of compounds and for guiding future drug discovery efforts.

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